

A Comparative Guide to 3-Ethyl-4-methylhexane as a Standard Reference Material

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Compound of Interest

Compound Name: 3-Ethyl-4-methylhexane

Cat. No.: B15343676

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **3-Ethyl-4-methylhexane** as a potential standard reference material for gas chromatography (GC) and other analytical applications. Its performance characteristics are compared against a certified n-alkane standard, n-Nonane, to provide a framework for its suitability and application in research and quality control environments.

Introduction

Standard reference materials are critical for ensuring the accuracy, reliability, and comparability of analytical measurements. While a wide array of certified n-alkane standards are commercially available, branched alkanes like **3-Ethyl-4-methylhexane** are also prevalent in various matrices, including petroleum products and biological samples. Establishing well-characterized in-house or secondary reference materials for these compounds is essential for accurate identification and quantification. This guide outlines the key properties of **3-Ethyl-4-methylhexane** and compares them to a certified n-Nonane standard, providing a basis for its use as a reference material.

Comparative Data of 3-Ethyl-4-methylhexane and n-Nonane

The following table summarizes the key physical, chemical, and chromatographic properties of **3-Ethyl-4-methylhexane** and a representative certified n-Nonane reference material.

Property	3-Ethyl-4-methylhexane	n-Nonane (Certified Reference Material)
Chemical Formula	C ₉ H ₂₀	C ₉ H ₂₀
Molecular Weight	128.26 g/mol	128.26 g/mol
CAS Number	3074-77-9	111-84-2
Boiling Point	140.1 °C at 760 mmHg[1]	151 °C[1]
Density	0.721 g/cm ³ [1]	0.718 g/mL[1]
Kovats Retention Index (non-polar column)	~856	900

Experimental Protocols: Certification of a Hydrocarbon Reference Material

The certification of a new standard reference material, such as **3-Ethyl-4-methylhexane**, is a rigorous process governed by international standards like ISO 17034. This ensures the material's identity, purity, homogeneity, and stability are well-characterized and documented, with a stated uncertainty. Below is a general workflow outlining the key experimental protocols involved.

1. Material Identification and Purity Analysis

- Objective: To confirm the identity of the compound and determine its purity.
- Methodology:
 - Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the molecular weight and fragmentation pattern, verifying the compound's structure.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To elucidate the chemical structure and identify any organic impurities.

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify functional groups and confirm the compound's identity.
- Purity Determination by Gas Chromatography with Flame Ionization Detection (GC-FID): A high-resolution capillary column is used to separate the main component from any impurities. The purity is typically determined by the area percent method, assuming a response factor of unity for all hydrocarbon impurities.

2. Homogeneity Study

- Objective: To ensure that the property value (e.g., purity) is uniform across different units (bottles) of the reference material.
- Methodology:
 - A statistically relevant number of units are randomly selected from the batch.
 - Multiple subsamples are taken from each selected unit.
 - The purity of each subsample is determined using a precise analytical method (e.g., GC-FID).
 - The data is statistically analyzed (e.g., using ANOVA) to assess between-unit and within-unit homogeneity.

3. Stability Study

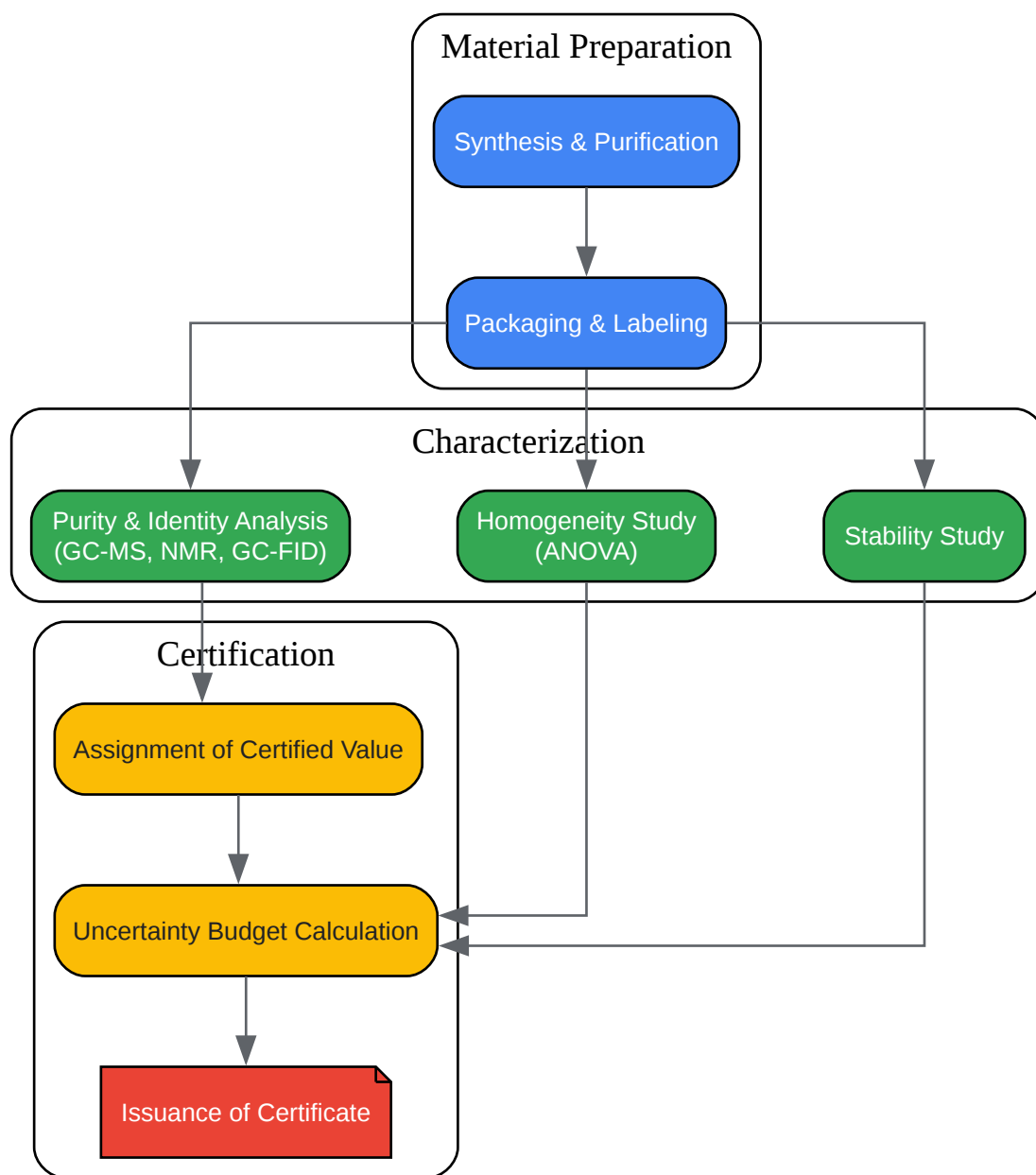
- Objective: To determine the shelf-life of the reference material under specified storage conditions.
- Methodology:
 - Samples are stored at different temperatures (e.g., -20°C, 4°C, 25°C, 40°C) for various durations.
 - The purity of the material is tested at regular intervals.

- The data is analyzed to assess any degradation over time and to establish a recommended storage temperature and expiry date.

4. Assignment of Certified Value and Uncertainty

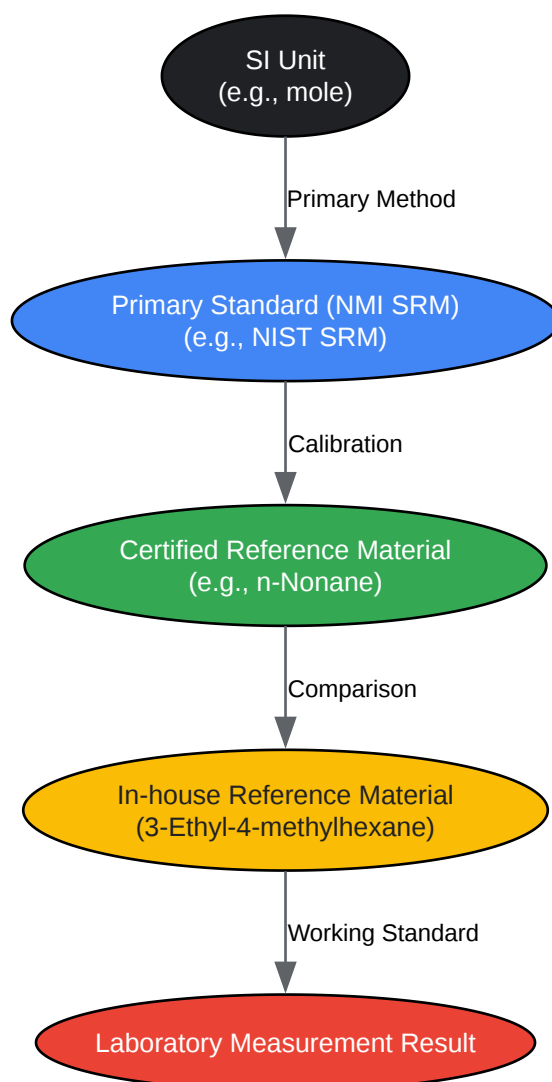
- Objective: To assign a certified value for the property of interest (e.g., purity) and its associated uncertainty.
- Methodology:
 - The certified value is typically the mean of the results from the purity analysis.
 - The uncertainty budget is calculated by combining the uncertainties from the characterization (purity analysis), homogeneity, and stability studies, in accordance with the Guide to the Expression of Uncertainty in Measurement (GUM).

Visualizations



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Caption: General workflow for the certification of a chemical reference material under ISO 17034.



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References

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